

Sodium bis(trimethylsilyl)amide CAS number and IUPAC nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium bis(trimethylsilyl)amide

Cat. No.: B093598

[Get Quote](#)

An In-depth Technical Guide to Sodium bis(trimethylsilyl)amide

This technical guide provides a comprehensive overview of **Sodium bis(trimethylsilyl)amide**, a critical reagent in modern organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical sciences. This document covers its fundamental properties, synthesis, and key applications, including detailed experimental protocols and reaction pathway visualizations.

Chemical Identity

Sodium bis(trimethylsilyl)amide, commonly abbreviated as NaHMDS, is a potent, sterically hindered, non-nucleophilic strong base.^{[1][2]} It is widely employed in organic chemistry for deprotonation reactions where the introduction of a nucleophile is undesirable.^{[3][4]}

- CAS Number: 1070-89-9^{[1][2][3][5][6][7]}
- IUPAC Nomenclature: Sodium 1,1,1-trimethyl-N-(trimethylsilyl)silanaminide^[3]
- Alternative IUPAC Name: sodium bis(trimethylsilyl)azanide^{[5][6]}
- Common Synonyms: Sodium hexamethyldisilazide, NaHMDS, N-Sodiohexamethyldisilazane^{[3][4][8]}

Physicochemical Properties

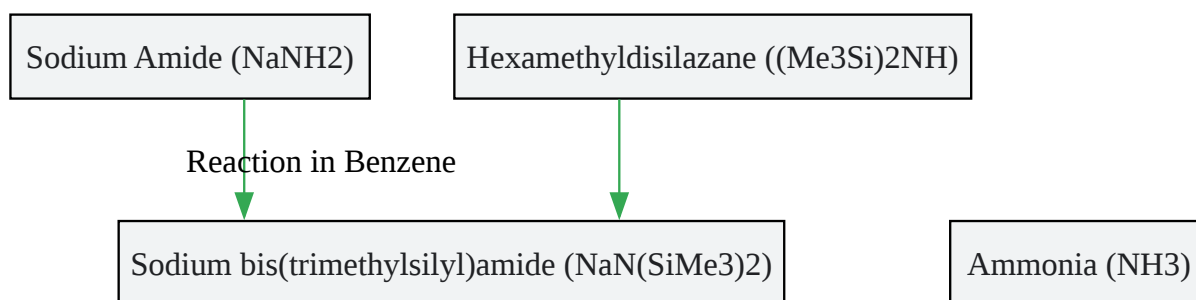
NaHMDS is commercially available as a solid or in solutions with various organic solvents like THF, toluene, and hexane.[1][2] Its physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₆ H ₁₈ NNaSi ₂	[3][5][6][7][9]
Molar Mass	183.377 g·mol ⁻¹	[1][2][3][4]
Appearance	Off-white to slightly yellow crystalline solid	[1][2][3][8]
Density	0.9 g/cm ³ (solid)	[3][4]
Melting Point	171 to 175 °C (340 to 347 °F; 444 to 448 K)	[1][2][3][4][7][8]
Boiling Point	170 °C at 2 mmHg	[4][8]
Solubility	Soluble in THF, benzene, toluene, hexane, and ether. Reacts with water.	[1][3][4][7][8]
Basicity (pKa of conjugate acid)	~26 (in THF)	[4]

Synthesis

Sodium bis(trimethylsilyl)amide is typically synthesized through the reaction of sodium amide with hexamethyldisilazane (HMDS), often in a solvent like benzene.[10] The reaction proceeds with the evolution of ammonia.

General Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis of NaHMDS from sodium amide and HMDS.

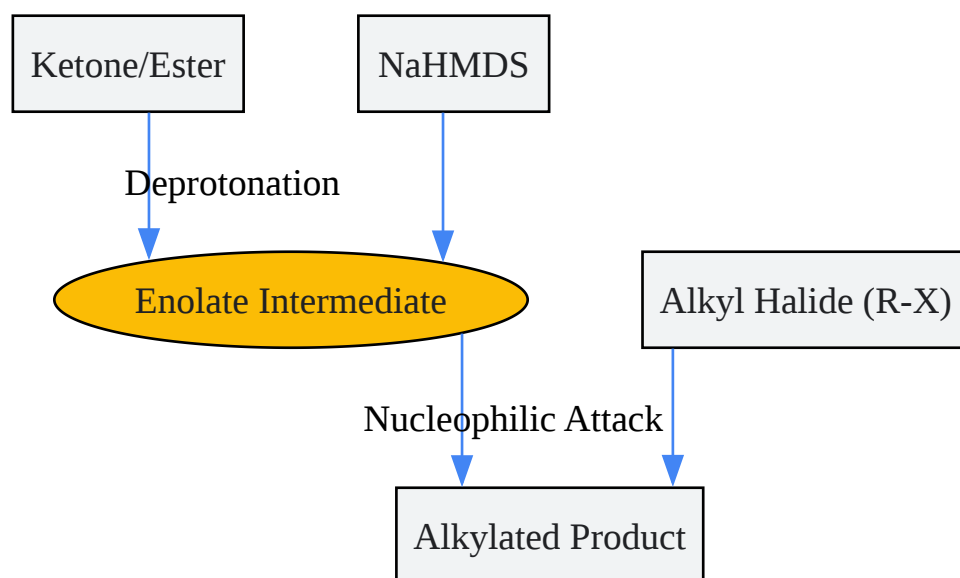
Applications in Organic Synthesis

NaHMDS is a versatile base utilized in a wide array of organic transformations due to its high basicity and low nucleophilicity.^{[1][8]}

Key Applications:

- Deprotonation of C-H, O-H, S-H, and N-H bonds: It is effective in deprotonating weakly acidic compounds such as ketones, esters, cyanohydrins, and thiols to generate their corresponding anions.^{[3][4]}
- Generation of Enolates: It is frequently used to form enolates from ketones and esters for subsequent alkylation or other reactions.^{[3][4][8]}
- Wittig Reagent Formation: NaHMDS deprotonates phosphonium salts to produce Wittig reagents for olefination reactions.^{[3][4][8]}
- Carbene Generation: Through dehydrohalogenation of halocarbons, NaHMDS can generate carbenes, which are useful in cyclopropanation reactions.^{[3][4]}
- Synthesis of Amines: It reacts with alkyl halides in a two-step process involving N-alkylation followed by hydrolysis to yield primary amines.^[3]

Reaction Workflow: Enolate Formation and Alkylation



[Click to download full resolution via product page](#)

Caption: General workflow for ketone/ester alkylation via an enolate intermediate using NaHMDS.

Experimental Protocols

Detailed methodologies for key experiments involving NaHMDS are provided below.

This protocol describes the deprotonation of an indole derivative at a low temperature.^[2]

Procedure:

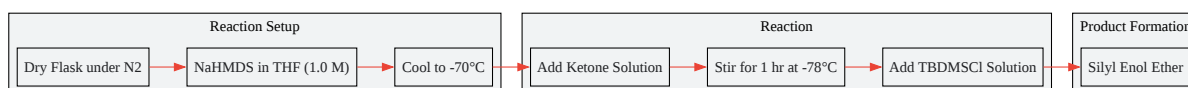
- Dissolve the indole (0.300 g, 0.92 mmol) in anhydrous tetrahydrofuran (THF) (30 mL) in a flame-dried flask under an inert atmosphere.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Add NaHMDS (1 M solution in THF, 0.93 mL, 0.93 mmol) dropwise to the cooled solution.
- Stir the resulting mixture at -78 °C for the desired reaction time to ensure complete deprotonation.

This procedure details the formation of a silyl enol ether from a ketone.^[11]

Procedure:

- Charge a dry, three-necked, round-bottomed flask with a 1.0 M solution of NaHMDS in THF (100 mL, 0.100 mol) under a nitrogen atmosphere.
- Cool the flask to -70 °C in a dry ice-acetone bath, which will form a viscous, yellowish-white suspension.
- Over a period of 30 minutes, add a solution of (E)-4-dimethylamino-3-buten-2-one (11.3 g, 0.100 mol) in THF (50 mL) via an addition funnel.
- Rinse the funnel with a small amount of THF.
- Stir the resulting clear-yellow solution for 1 hour at -78 °C.
- Add a solution of tert-butylchlorodimethylsilane (15.8 g, 0.105 mol) in THF (50 mL) to trap the enolate and form the silyl enol ether.

Experimental Workflow: Silyl Enol Ether Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of a silyl enol ether using NaHMDS.

This protocol outlines the use of NaHMDS to generate a phosphonium ylide for a Wittig reaction.^[12]

Procedure:

- Suspend methyltriphenylphosphonium bromide (25.51 g, 70.0 mmol) in anhydrous toluene (70 mL) in an oven-dried reaction flask under a nitrogen atmosphere.

- Cool the suspension to 0 °C in an ice water bath.
- Add NaHMDS (1 M solution in THF, 67.5 mL, 67.5 mmol) dropwise via syringe over 15 minutes.
- Allow the resulting solution to stir for 45 minutes.
- Cool the mixture to -78 °C using a dry ice-acetone bath.
- Add methyl 3-benzoylpropionate (7.21 g, 37.5 mmol) dropwise over 5 minutes.
- Warm the reaction mixture to 22 °C for 2 hours and then heat to reflux for 40 hours.

Safety and Handling

Sodium bis(trimethylsilyl)amide is a highly flammable and corrosive solid that reacts violently with water.[1][3] It is also moisture-sensitive.[1][8] Therefore, it must be handled under an inert atmosphere (e.g., nitrogen or argon). Appropriate personal protective equipment, including gloves and safety glasses, should be worn at all times. In case of fire, use a dry chemical extinguisher; do not use water. Upon contact with water, it is rapidly destroyed to form sodium hydroxide and bis(trimethylsilyl)amine.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. grokipedia.com [grokipedia.com]
2. Sodium Bis(trimethylsilyl)amide [NaHMDS] [commonorganicchemistry.com]
3. Sodium bis(trimethylsilyl)amide - Wikipedia [en.wikipedia.org]
4. Sodium_bis(trimethylsilyl)amide [chemeurope.com]
5. Sodium bis(trimethylsilyl)amide | C₆H₁₈NNaSi₂ | CID 2724254 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. L13352.AE [thermofisher.com]
- 7. 1070-89-9 CAS MSDS (Sodium bis(trimethylsilyl)amide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Sodium bis(trimethylsilyl)amide | 1070-89-9 [chemicalbook.com]
- 9. chemimpex.com [chemimpex.com]
- 10. prepchem.com [prepchem.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Sodium bis(trimethylsilyl)amide CAS number and IUPAC nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093598#sodium-bis-trimethylsilyl-amide-cas-number-and-iupac-nomenclature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com